

Application Notes and Protocols: (Rac)-GSK547 in Cell Culture

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Compound of Interest

Compound Name: (Rac)-GSK547

Cat. No.: B15583186

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Introduction

(Rac)-GSK547 is a potent and selective inhibitor of Receptor-Interacting Serine/Threonine-Protein Kinase 1 (RIPK1). RIPK1 is a critical mediator of cellular necroptosis, a form of programmed necrosis, and also plays a significant role in inflammatory signaling pathways. As a key regulator of cell death and inflammation, RIPK1 has emerged as a promising therapeutic target for a range of conditions, including inflammatory diseases, neurodegenerative disorders, and certain cancers. **(Rac)-GSK547**, as a tool compound, is invaluable for studying the cellular functions of RIPK1 and for preclinical assessment of RIPK1 inhibition.

These application notes provide a summary of the effective concentrations of **(Rac)-GSK547** in various cell culture models, detailed protocols for key in vitro assays, and an overview of the signaling pathways involved.

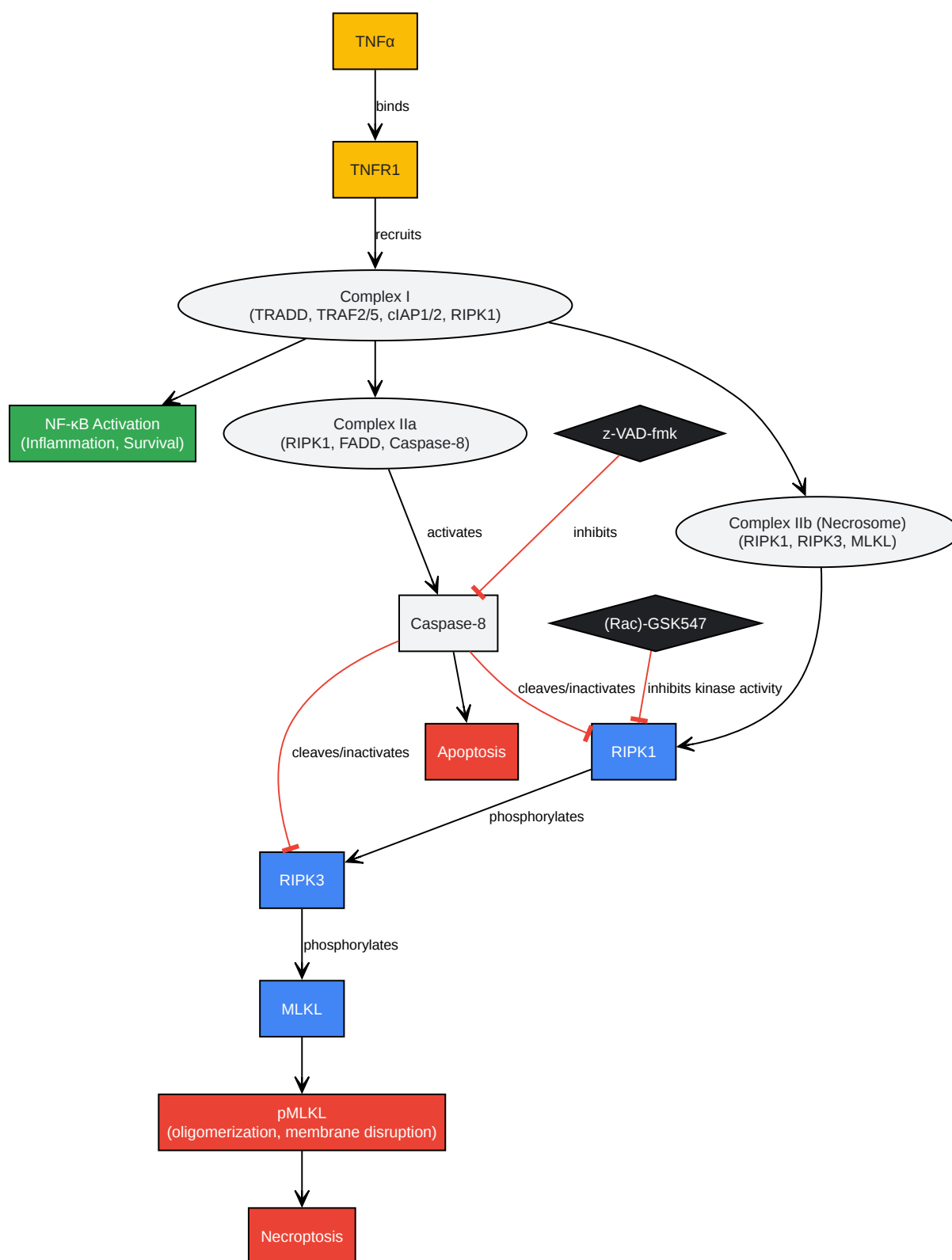
Data Presentation: Effective Concentrations of (Rac)-GSK547

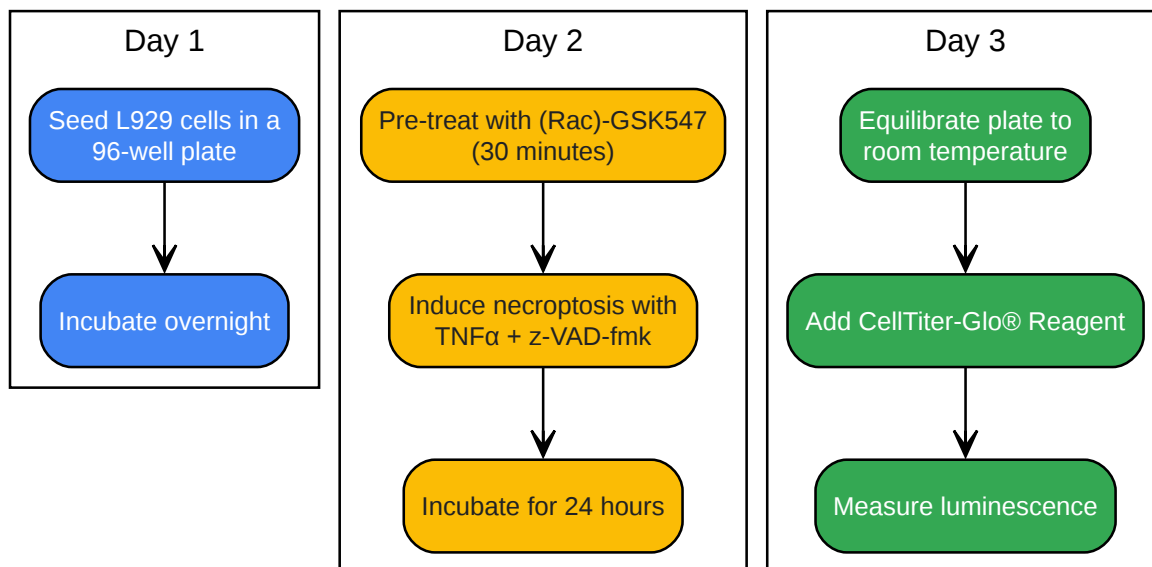
The effective concentration of **(Rac)-GSK547** can vary significantly depending on the cell type, the specific assay, and whether the target is of human or murine origin. **(Rac)-GSK547** has been shown to be substantially more potent against human RIPK1 than murine RIPK1.

Cell Line	Cell Type	Species	Assay	Effective Concentration (IC50)	Reference
L929	Fibrosarcoma	Murine	Inhibition of TNF α /zVAD-induced necroptosis	32 nM	[1]
L929	Fibrosarcoma	Murine	Inhibition of necrotic cell death	1.3 μ M	
U937	Monocyte	Human	Inhibition of necrotic cell death	6.3 nM	
Bone Marrow-Derived Macrophages (BMDMs)	Macrophage	Murine	Inhibition of cell death and MLKL/RIPK3 phosphorylation	Effective at 0.1 μ M (100 nM)	
Bone Marrow-Derived Macrophages (BMDMs)	Macrophage	Murine	Upregulation of STAT1 signaling	Concentration not specified, but effective	[1]

Signaling Pathway

(Rac)-GSK547 targets RIPK1, a key kinase in the necroptosis and inflammation signaling cascades. The diagram below illustrates the central role of RIPK1 and the inhibitory action of **(Rac)-GSK547**.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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